

Dodecahydroterphenyl: An Advanced Index Matching Fluid for High-Resolution Optical Systems

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Compound of Interest

Compound Name: Dodecahydroterphenyl

Cat. No.: B1344602

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Application Note and Protocols

For Researchers, Scientists, and Drug Development Professionals

Introduction

Dodecahydroterphenyl, a fully hydrogenated terphenyl, is a clear, colorless, and odorless liquid that serves as a high-performance index matching fluid for a wide range of optical applications. Its high refractive index, excellent transparency, and chemical stability make it an ideal choice for minimizing light scatter and reflection at the interface of optical components. This document provides detailed application notes, protocols for use, and essential technical data for researchers, scientists, and drug development professionals employing **dodecahydroterphenyl** in their optical systems.

Key Properties of Dodecahydroterphenyl

Dodecahydroterphenyl (CAS No. 61788-32-7) is a mixture of isomers of fully hydrogenated terphenyl.^[1] Its properties make it a superior alternative to standard immersion oils in demanding applications.

Physical and Chemical Properties

Property	Value	Source
Chemical Name	Terphenyl, hydrogenated	[1][2]
Synonyms	Dodecahydroterphenyl, Perhydroterphenyl	[1][2]
CAS Number	61788-32-7	[1][2]
Molecular Formula	C ₁₈ H ₃₂	[3]
Molecular Weight	248.45 g/mol	[3]
Appearance	Clear, oily, pale-yellow liquid with a faint odor.[1]	[1]
Density	~1.00 g/cm ³	[2][4]
Boiling Point	~340 °C	[1][2][4]
Melting Point	~ -32 °C	[1][2]
Flash Point	>157 °C	[2]
Solubility	Insoluble in water. Soluble in many organic solvents.	[4]

Optical Properties

The optical properties of **dodecahydroterphenyl** are critical for its function as an index matching fluid.

Optical Property	Value	Notes
Refractive Index (n)	~1.561	The exact value can vary slightly between batches and with temperature. The refractive index is wavelength-dependent.
Refractive Index Dispersion	Data not available. Estimated to be low.	The change in refractive index with wavelength is a crucial parameter for minimizing chromatic aberrations. While specific data for dodecahydroterphenyl is not readily available, similar hydrocarbon-based fluids exhibit low dispersion.
Optical Transmission	Data not available. Expected to be high in the visible and near-infrared regions.	As a clear and colorless liquid, high transmission in the visible spectrum is expected. Its suitability for UV or deep-infrared applications would require specific transmission spectrum data.

Viscosity

The viscosity of **dodecahydroterphenyl** is an important consideration for its application and handling.

Temperature (°C)	Kinematic Viscosity (mm ² /s)
40	22 - 37[5]

Note: The viscosity of **dodecahydroterphenyl**, like most fluids, is temperature-dependent. As the temperature increases, the viscosity decreases. The provided range is based on typical specifications for hydrogenated terphenyls used as heat transfer fluids.

Applications in Optical Systems

Dodecahydroterphenyl's high refractive index makes it particularly useful for index matching to high-index optical components, such as certain types of glass, sapphire, and other crystalline materials.

High-Resolution Microscopy

In high-resolution microscopy techniques such as oil immersion microscopy, **dodecahydroterphenyl** can be used to increase the numerical aperture (NA) of the objective lens, leading to improved resolution and image brightness. It is particularly advantageous when working with high-index coverslips or samples.

Optical Metrology and Component Assembly

Dodecahydroterphenyl can be used to temporarily or permanently couple optical components, reducing reflections and improving light transmission. This is valuable in applications such as fiber optic coupling, prism coupling, and the assembly of complex optical systems.

Drug Development and Pharmaceutical Sciences

In drug development, high-resolution imaging is crucial for understanding cellular and subcellular processes. **Dodecahydroterphenyl** can be employed in advanced microscopy techniques to visualize drug-target interactions, cellular uptake of nanoparticles, and the morphology of drug delivery systems with high clarity.

Experimental Protocols

Protocol for Use as an Immersion Fluid in Microscopy

This protocol outlines the steps for using **dodecahydroterphenyl** as an immersion fluid with a high-power objective lens.

Materials:

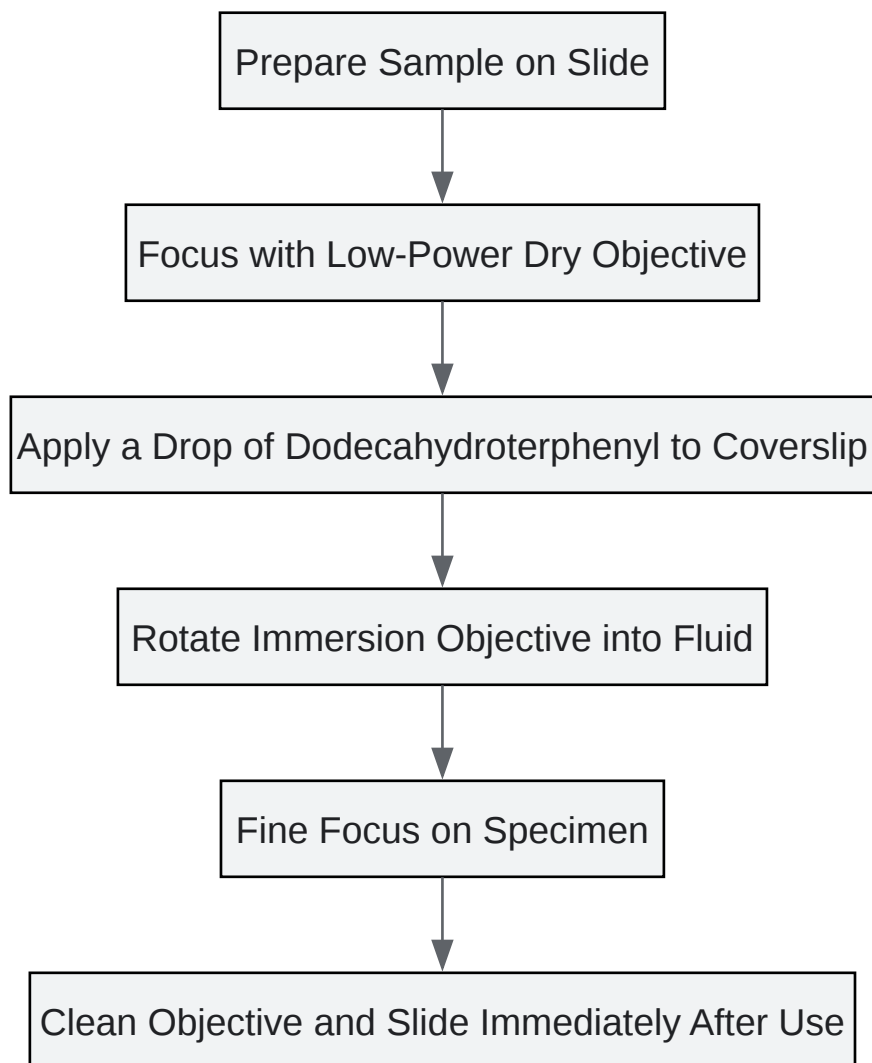
- **Dodecahydroterphenyl**
- Microscope with an oil immersion objective lens

- Microscope slides and coverslips
- Lens paper[6][7][8][9][10]
- Lens cleaning solution (e.g., anhydrous alcohol or a commercial lens cleaner)[7][8][10]
- Soft-bristled brush or cotton swab (optional, for cleaning)[6]
- Air blower[10]

Procedure:

- **Prepare the Sample:** Prepare your specimen on a microscope slide with a coverslip.
- **Initial Focusing:** Place the slide on the microscope stage and bring the specimen into focus using a lower-power, dry objective lens.
- **Apply **Dodecahydroterphenyl**:** Rotate the objective turret to an intermediate position between the dry and oil immersion objectives. Place a single, small drop of **dodecahydroterphenyl** onto the center of the coverslip.
- **Engage the Immersion Objective:** Slowly rotate the oil immersion objective into the light path. The tip of the objective should make contact with the drop of **dodecahydroterphenyl**.
- **Fine Focusing:** While looking through the eyepieces, use only the fine focus knob to bring the specimen into sharp focus.
- **Post-Use Cleaning:** Immediately after use, clean the objective lens and the slide.[7][8][9]
 - Use a fresh piece of lens paper to gently wipe away the bulk of the fluid.[6][9]
 - Moisten a new piece of lens paper with a suitable cleaning solution and wipe the lens in a spiral motion from the center outwards.[7][10]
 - Use a dry piece of lens paper to remove any remaining cleaning solution.
 - Inspect the lens to ensure it is clean before storing.

Workflow for Using **Dodecahydroterphenyl** as an Immersion Fluid:



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Caption: Workflow for using **dodecahydroterphenyl** in immersion microscopy.

Protocol for Index Matching of Optical Components

This protocol describes the general procedure for using **dodecahydroterphenyl** to couple two optical components.

Materials:

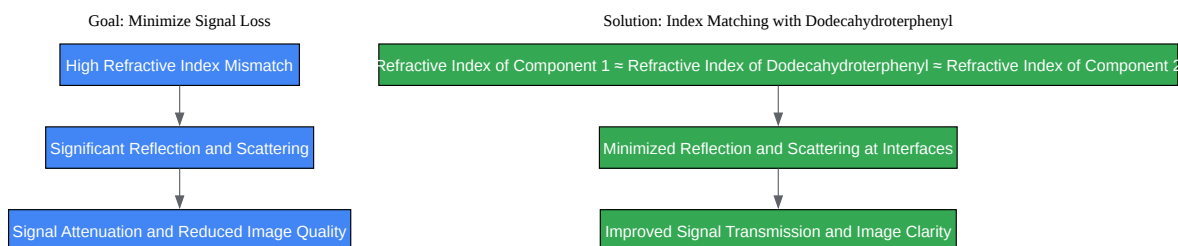
- **Dodecahydroterphenyl**

- Optical components to be coupled
- Cleaning supplies (e.g., solvent-safe wipes, appropriate solvent)
- Mounting apparatus or fixtures

Procedure:

- **Clean Optical Surfaces:** Thoroughly clean the surfaces of the optical components that will be in contact to remove any dust, oils, or other contaminants.
- **Apply **Dodecahydroterphenyl**:** Apply a small amount of **dodecahydroterphenyl** to the center of one of the optical surfaces. The amount should be sufficient to fill the gap between the components without creating excess overflow.
- **Join Components:** Carefully bring the second optical component into contact with the first, allowing the **dodecahydroterphenyl** to spread evenly and fill the interface. Avoid trapping air bubbles.
- **Secure Components:** If a permanent or semi-permanent bond is desired, secure the components in a suitable optical mount or with an appropriate adhesive around the periphery.
- **Clean Excess Fluid:** Carefully wipe away any excess **dodecahydroterphenyl** from the edges of the assembled components.

Logical Relationship for Index Matching:



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Caption: The principle of index matching to improve optical performance.

Safety, Handling, and Storage

5.1. Safety Precautions:

- Wear appropriate personal protective equipment (PPE), including safety glasses and chemical-resistant gloves.
- Use in a well-ventilated area.
- Avoid contact with skin and eyes. In case of contact, rinse thoroughly with water.
- Consult the Safety Data Sheet (SDS) for complete safety information.

5.2. Handling:

- Handle with care to avoid spills.
- Keep containers tightly closed when not in use.

5.3. Storage:

- Store in a cool, dry, and well-ventilated place.
- Keep away from sources of ignition.

5.4. Disposal:

- Dispose of in accordance with local, state, and federal regulations. Do not dispose of down the drain.

Material Compatibility

Dodecahydroterphenyl, as a hydrocarbon-based fluid, is generally compatible with a wide range of materials commonly used in optical systems.

- Metals: Generally compatible with most metals.
- Glasses and Crystals: Excellent compatibility.
- Plastics and Elastomers: Compatibility with plastics and elastomers should be verified, especially for long-term applications. It is generally compatible with materials such as Viton® and PTFE. However, it may cause swelling or degradation of some plastics and rubbers.

Conclusion

Dodecahydroterphenyl is a valuable tool for researchers and scientists working with high-resolution optical systems. Its high refractive index and stability allow for significant improvements in image quality and light transmission. By following the provided protocols and safety guidelines, users can effectively integrate this advanced index matching fluid into their experimental workflows to achieve superior optical performance.

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